

Chemical and physical properties of Calcium 1-glycerophosphate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium 1-glycerophosphate

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Calcium 1-Glycerophosphate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and biological significance of **Calcium 1-glycerophosphate**. The information is curated to support research, development, and application of this compound in various scientific and pharmaceutical contexts.

Chemical and Physical Properties

Calcium 1-glycerophosphate is the calcium salt of glycerophosphoric acid. It is a mixture of the calcium salt of (RS)-2,3-dihydroxypropyl phosphate and 2-hydroxy-1-(hydroxymethyl)ethyl phosphate, which may be hydrated^{[1][2][3]}. It serves as a source of both calcium and phosphorus.

General Properties

A summary of the general chemical and physical properties of **Calcium 1-glycerophosphate** is presented in Table 1.

Table 1: General Properties of **Calcium 1-Glycerophosphate**

| Property | Value | References |
|-------------------|--|---|
| Molecular Formula | C ₃ H ₇ CaO ₆ P | [4] [5] [6] [7] |
| Molecular Weight | 210.14 g/mol | [4] [5] [6] [7] |
| Appearance | White to off-white, fine, odorless, slightly hygroscopic powder or crystals. | [1] [3] [6] [8] |
| IUPAC Name | calcium;2,3-dihydroxypropyl phosphate | [4] [6] [7] |
| CAS Number | 27214-00-2 (for the mixture) | [5] [6] [7] |
| Synonyms | Calcium glycerophosphate, Calcium glycerylphosphate, Calcium 2,3-dihydroxypropyl phosphate | [4] [5] [6] [7] |

Solubility and Stability

The solubility and stability of **Calcium 1-glycerophosphate** are critical parameters for its formulation and application.

Table 2: Solubility and Stability of **Calcium 1-Glycerophosphate**

| Property | Description | References |
|----------------------------------|--|--|
| Solubility in Water | Sparingly soluble. One gram dissolves in about 50 mL of water at 25°C. More soluble at lower temperatures. Citric acid increases its solubility. | [1] [8] [9] [10] |
| Solubility in Organic Solvents | Practically insoluble in ethanol (96%). | [1] [3] [8] [11] |
| Melting Point | Decomposes at temperatures above 170°C or at red heat. | [1] [5] [6] |
| Stability | Stable under ordinary conditions of use and storage. It is hygroscopic. | [1] [12] |
| Incompatibilities | Oxidizing agents and heat. | [1] |
| Hazardous Decomposition Products | Carbon oxides, oxides of phosphorus, calcium oxide. | [1] |

Specifications and Impurities

Pharmacopeial standards define the quality and purity of **Calcium 1-glycerophosphate** for pharmaceutical use.

Table 3: Pharmacopeial Specifications for **Calcium 1-Glycerophosphate**

| Parameter | Specification | References |
|---|---|---|
| Calcium (Ca) Content | 18.6% to 19.4% (dried substance) | [1] [2] [3] |
| Loss on Drying | Not more than 12.0% (150°C for 4 hours) | [1] [2] [8] |
| Chlorides | Maximum 500 ppm | [1] [8] |
| Sulfates | Maximum 0.1% | [1] [8] |
| Arsenic | Maximum 3 ppm | [1] [8] |
| Iron | Maximum 50 ppm | [1] [8] |
| Heavy Metals | Maximum 20 ppm | [1] [8] |
| Phosphates | Maximum 400 ppm | [1] [8] |
| Glycerol and Alcohol-soluble Substances | Maximum 0.5% | [1] [8] |

Experimental Protocols

This section details methodologies for the synthesis and analysis of **Calcium 1-glycerophosphate**, providing a practical guide for laboratory work.

Synthesis of Calcium 1-Glycerophosphate

Several methods for the synthesis of **Calcium 1-glycerophosphate** have been reported. A common approach involves the esterification of glycerol followed by precipitation with a calcium salt.

Method 1: Esterification with Phosphoric Acid and Sodium Dihydrogen Phosphate[\[13\]](#)

- Esterification: A mixture of glycerol, sodium dihydrogen phosphate, and phosphoric acid (molar ratio 1.8:0.5:1.0) is heated to 140°C under vacuum.
- Saponification: The reaction mixture is diluted with an equal mass of 15-20% hydrochloric acid and heated at 90-100°C to saponify any diglycerophosphate by-products.

- **Precipitation:** A concentrated solution of calcium chloride is added to the cooled and neutralized (pH 7 with 40% NaOH) reaction mixture to precipitate **Calcium 1-glycerophosphate**.
- **Purification:** The precipitate is filtered, washed with hot water, and dried.

Method 2: Reaction of Sodium Glycerophosphate with Calcium Chloride[6]

- **Dissolution:** 925.6 kg of 98% purity sodium glycerophosphate is dissolved in 4 tonnes of water in a 10 m³ reactor.
- **Reaction:** 467.4 kg of 95% purity calcium chloride is added, and the temperature is raised to 50°C. The pH is maintained at 10 using glutamic acid.
- **Stirring:** The reaction is stirred for 1.5 hours.
- **Filtration and Washing:** The mixture is filtered while hot and washed multiple times to remove salts.
- **Granulation:** 4% of the wet weight is added as modified starch for granulation.

Identification Tests

Standard qualitative tests are used to confirm the identity of **Calcium 1-glycerophosphate**.

Test A: Test for Phosphate[1][2]

- Ignite 0.1 g of the substance in a crucible.
- Take up the residue with 5 mL of nitric acid and heat on a water bath for 1 minute.
- Filter the solution.
- Mix 1 mL of the filtrate with 2 mL of ammonium molybdate solution.
- A yellow color develops.

Test B: Test for Calcium[1][2]

- Dissolve approximately 20 mg of the substance in 5 mL of 5 M acetic acid.
- Add 0.5 mL of potassium ferrocyanide solution (53 mg/mL). The solution should remain clear.
- Add about 50 mg of ammonium chloride.
- A white crystalline precipitate is produced.

Assay for Calcium Content

The calcium content is a critical quality attribute and is determined by complexometric titration.

Complexometric Titration of Calcium[1][2]

- Accurately weigh about 0.200 g of **Calcium 1-glycerophosphate** and dissolve it in water.
- Carry out the complexometric titration of calcium with 0.1 M sodium edetate (EDTA).
- The endpoint is determined using a suitable indicator.
- 1 mL of 0.1 M sodium edetate is equivalent to 4.008 mg of Ca.

Biological Activity and Signaling Pathways

Calcium 1-glycerophosphate is utilized in various applications due to its biological activities, primarily as a source of calcium and phosphate and for its effects on dental health.

Role in Dental Health

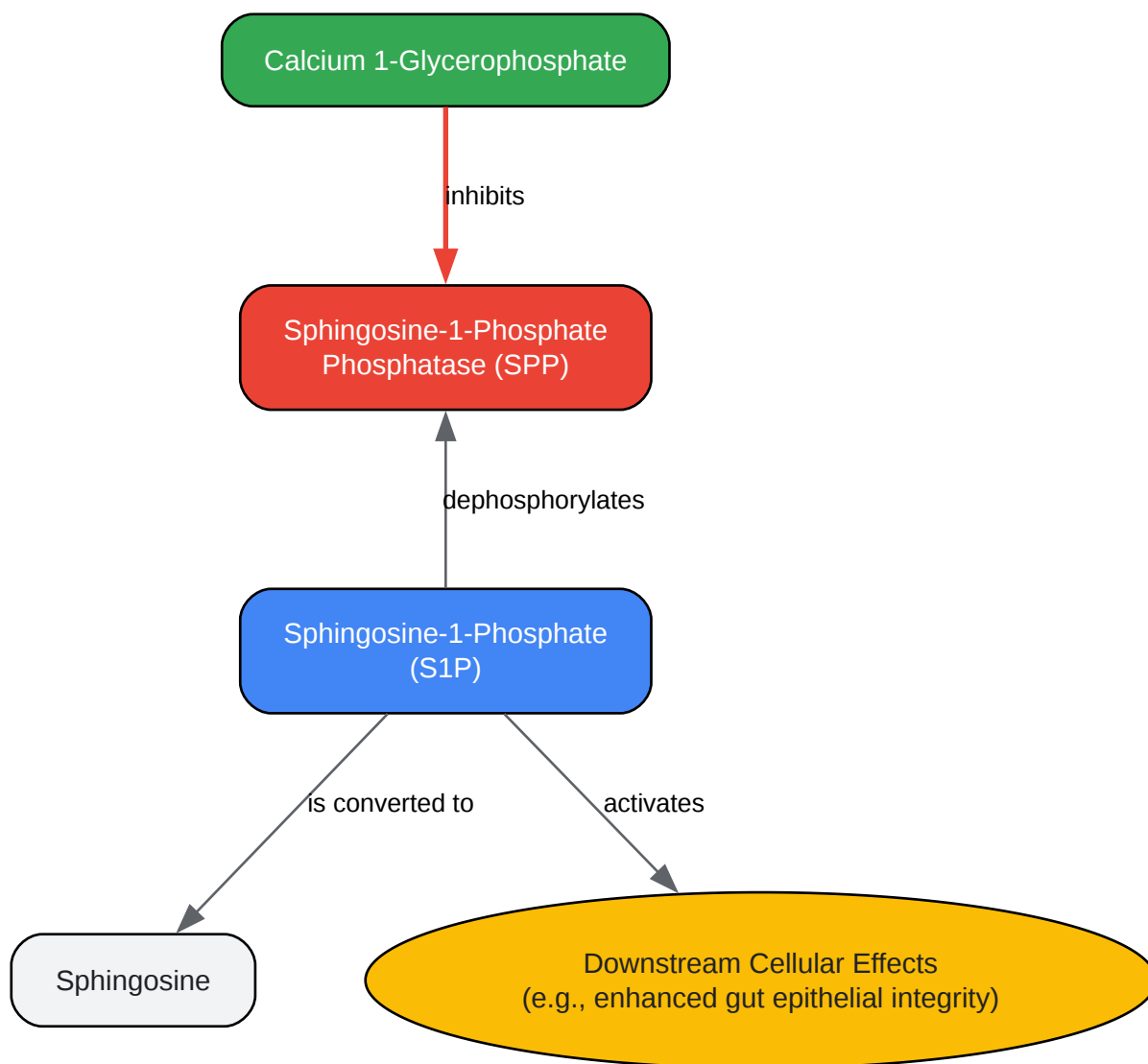
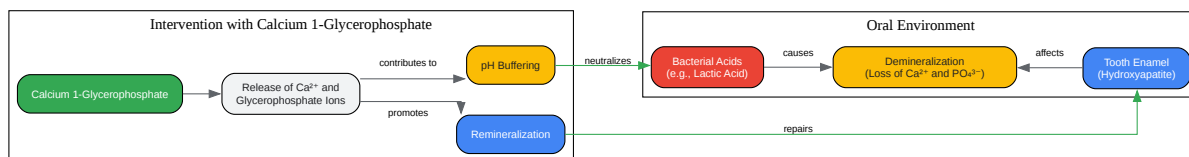
Calcium 1-glycerophosphate has demonstrated cariostatic properties through several mechanisms:

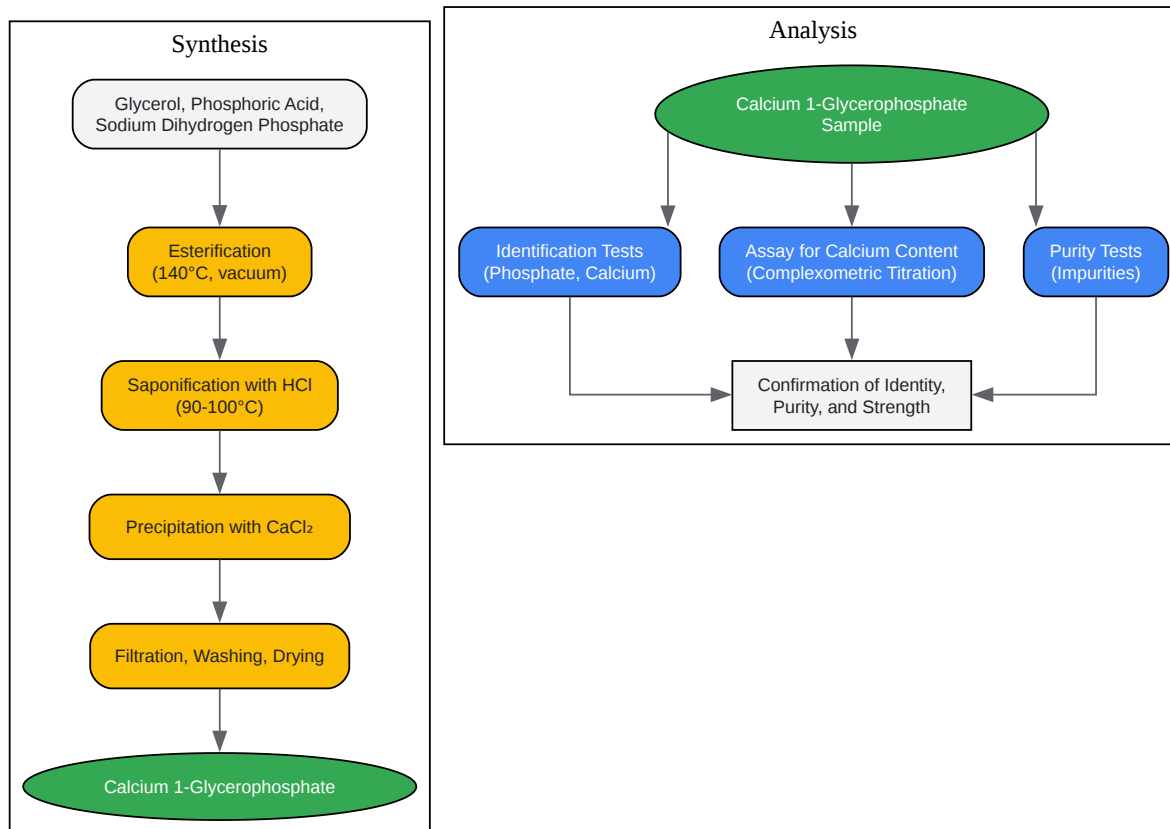
- **Enhancing Remineralization:** It provides a source of calcium and phosphate ions, which are essential for the remineralization of tooth enamel that has been demineralized by acids produced by oral bacteria[14][15].
- **Buffering Plaque pH:** The phosphate component can act as a buffer, helping to neutralize acids in the oral cavity and maintain a more neutral pH, which is less conducive to enamel

demineralization[5][14][15].

- Interaction with Fluoride: It has been shown to enhance the efficacy of fluoride in promoting enamel remineralization[5][16].

The proposed mechanism of action in dental health is a direct chemical effect rather than a complex signaling cascade.





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- To cite this document: BenchChem. [Chemical and physical properties of Calcium 1-glycerophosphate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b229020#chemical-and-physical-properties-of-calcium-1-glycerophosphate]

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